

Synthesis of N-Methyl-d3-form-d1-amide: A Technical Guide

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Compound of Interest

Compound Name: *N-Methyl-d3-form-d1-amide*

Cat. No.: *B12315209*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **N-Methyl-d3-form-d1-amide**, an isotopically labeled analog of N-methylformamide. This compound serves as a valuable tool in various research applications, including as an internal standard for quantitative mass spectrometry-based assays and in metabolic studies to probe kinetic isotope effects.^{[1][2][3]} This guide provides a plausible synthetic route, detailed experimental protocols based on established chemical transformations, and expected analytical data.

Overview of the Synthetic Strategy

The synthesis of **N-Methyl-d3-form-d1-amide** can be achieved through the reaction of methylamine-d3 with a deuterated formic acid derivative. A common and efficient method for amide bond formation is the reaction of an amine with an ester.^{[4][5]} Therefore, a proposed two-step synthetic pathway involves the preparation of a deuterated formic acid ester, followed by its amidation with methylamine-d3.

Experimental Protocols

Synthesis of Methyl-d1-formate-d

A potential route to methyl-d1-formate-d involves the esterification of formic-d2 acid with methanol.

Materials:

- Formic-d2 acid
- Methanol
- Sulfuric acid (catalytic amount)
- Anhydrous magnesium sulfate
- Molecular sieves

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a drying tube, add formic-d2 acid and an equimolar amount of methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux for 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, allow the mixture to cool to room temperature.
- Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent, such as diethyl ether.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield methyl-d1-formate-d.

Synthesis of N-Methyl-d3-form-d1-amide

The final product is synthesized by the amidation of methyl-d1-formate-d with methylamine-d3.

Materials:

- Methyl-d1-formate-d
- Methylamine-d3 hydrochloride
- Sodium methoxide
- Anhydrous methanol
- Anhydrous diethyl ether

Procedure:

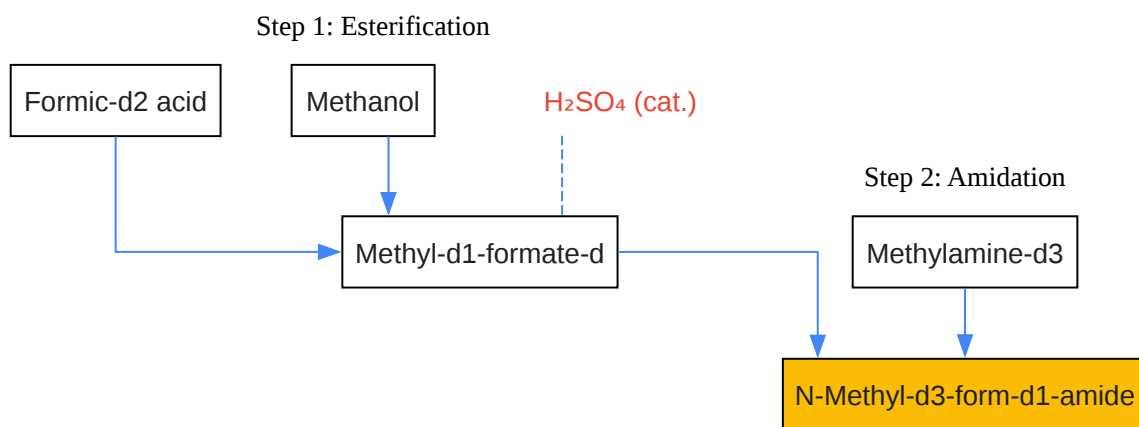
- Prepare a solution of methylamine-d3 free base by reacting methylamine-d3 hydrochloride with a strong base, such as sodium methoxide, in an anhydrous solvent like methanol.
- In a separate reaction vessel, dissolve methyl-d1-formate-d in anhydrous methanol.
- Slowly add the freshly prepared methylamine-d3 solution to the methyl-d1-formate-d solution at room temperature with stirring.
- Allow the reaction to proceed for 12-24 hours at room temperature.
- Monitor the reaction by TLC or GC-MS.
- Once the reaction is complete, remove the solvent under reduced pressure.
- Purify the crude product by fractional distillation or column chromatography to obtain pure **N-Methyl-d3-form-d1-amide**.

Quantitative Data

The following table summarizes the expected and reported physical and chemical properties of **N-Methyl-d3-form-d1-amide** and its non-deuterated analog.

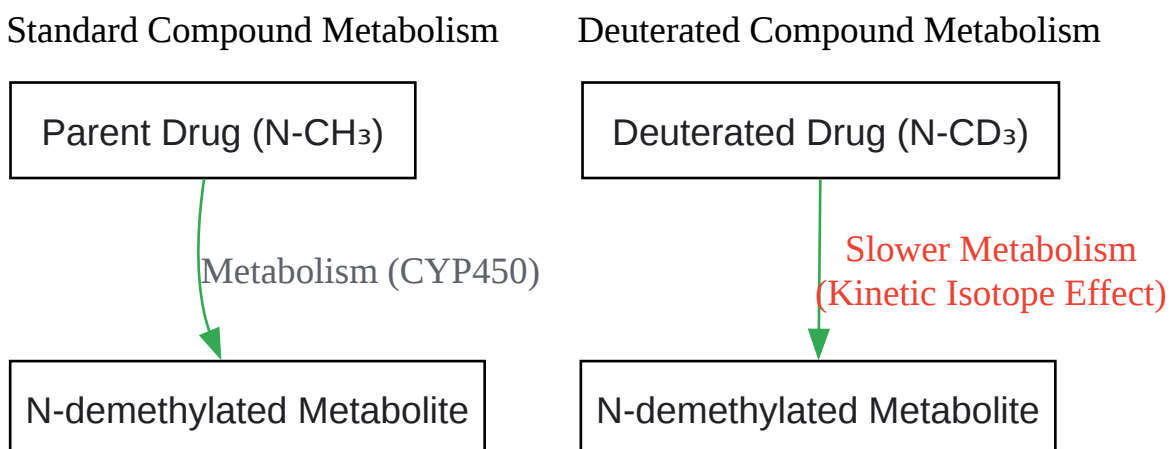
Property	N-Methyl-d3-form-d1-amide (Expected/Reported)	N-Methylformamide (Reported)
CAS Number	110505-55-0	123-39-7
Molecular Formula	C ₂ HD ₄ NO	C ₂ H ₅ NO
Molecular Weight	63.09 g/mol	59.07 g/mol
Boiling Point	182.5 °C at 760 mmHg	180-185 °C
Density	0.932 g/cm ³	1.011 g/mL at 25 °C
Isotopic Purity	>98 atom % D (Typical for commercial products)	N/A
Expected Yield	60-80% (based on analogous reactions)	N/A

Mandatory Visualizations



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Caption: Synthetic workflow for **N-Methyl-d3-form-d1-amide**.



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Caption: Utility of deuteration in altering metabolic pathways.

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